

Chloromethanol as a Source of Formaldehyde: A Technical Guide

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Compound of Interest

Compound Name: Chloromethanol

Cat. No.: B13452849

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Abstract

Chloromethanol (CH_2ClOH), a reactive halohydrin, serves as a convenient and versatile precursor to anhydrous formaldehyde in a variety of chemical transformations. Its ability to decompose readily into formaldehyde and hydrogen chloride under controlled conditions makes it a valuable reagent in organic synthesis, particularly in applications where the use of aqueous formalin or paraformaldehyde is undesirable. This technical guide provides a comprehensive overview of **chloromethanol**, including its synthesis, stability, and its application as a formaldehyde equivalent. Detailed experimental protocols, quantitative data, and safety considerations are presented to assist researchers in leveraging this reagent for their synthetic needs, including in the field of drug development and heterocyclic chemistry.

Introduction

Formaldehyde (HCHO) is a fundamental C1 building block in organic synthesis, widely employed in reactions such as hydroxymethylations, Mannich reactions, and the formation of various heterocyclic scaffolds. However, its gaseous nature and tendency to polymerize present handling challenges. While commonly available as aqueous formalin or solid paraformaldehyde, these forms can be incompatible with moisture-sensitive reactions or may require harsh depolymerization conditions.

Chloromethanol emerges as a practical alternative, acting as a masked form of formaldehyde. It can be generated in situ or prepared and used as a solution, offering a more controlled delivery of monomeric, anhydrous formaldehyde. This guide details the properties, preparation, and synthetic utility of **chloromethanol**, with a focus on providing actionable information for laboratory applications.

Physicochemical Properties and Stability

Chloromethanol is a colorless, reactive liquid. Its stability is a critical factor in its handling and use. It readily decomposes to formaldehyde and hydrogen chloride (HCl), a process that can be influenced by temperature, solvent, and the presence of acids or bases.

Table 1: Physical and Chemical Properties of **Chloromethanol**

Property	Value	Reference
CAS Number	15454-33-8	[1]
Molecular Formula	CH ₃ ClO	[1]
Molecular Weight	66.49 g/mol	[1]
Appearance	Colorless liquid	[1]
Reactivity	Highly reactive; decomposes to formaldehyde and HCl.	[1]

Due to the limited availability of direct kinetic studies on **chloromethanol** decomposition in solution, the following table presents hypothetical data based on the known reactivity of related α -chloroethers to illustrate its expected stability profile.

Table 2: Illustrative Decomposition Data of **Chloromethanol** in Various Solvents

Solvent	Temperature (°C)	Half-life (t _{1/2})	Decomposition Products
Dichloromethane	25	Estimated hours to days	HCHO, HCl
Tetrahydrofuran	25	Estimated hours	HCHO, HCl, potential solvent-derived byproducts
Methanol	25	Estimated minutes to hours	HCHO, HCl, Methylal
Water	25	Rapid	Methylene glycol, HCl

Synthesis of Chloromethanol

While **chloromethanol** is not commercially available due to its instability, it can be prepared in the laboratory. A common method involves the reaction of formaldehyde and hydrogen chloride. The following is a proposed experimental protocol based on established procedures for similar compounds.

Proposed Experimental Protocol: Preparation of a Chloromethanol Solution

Materials:

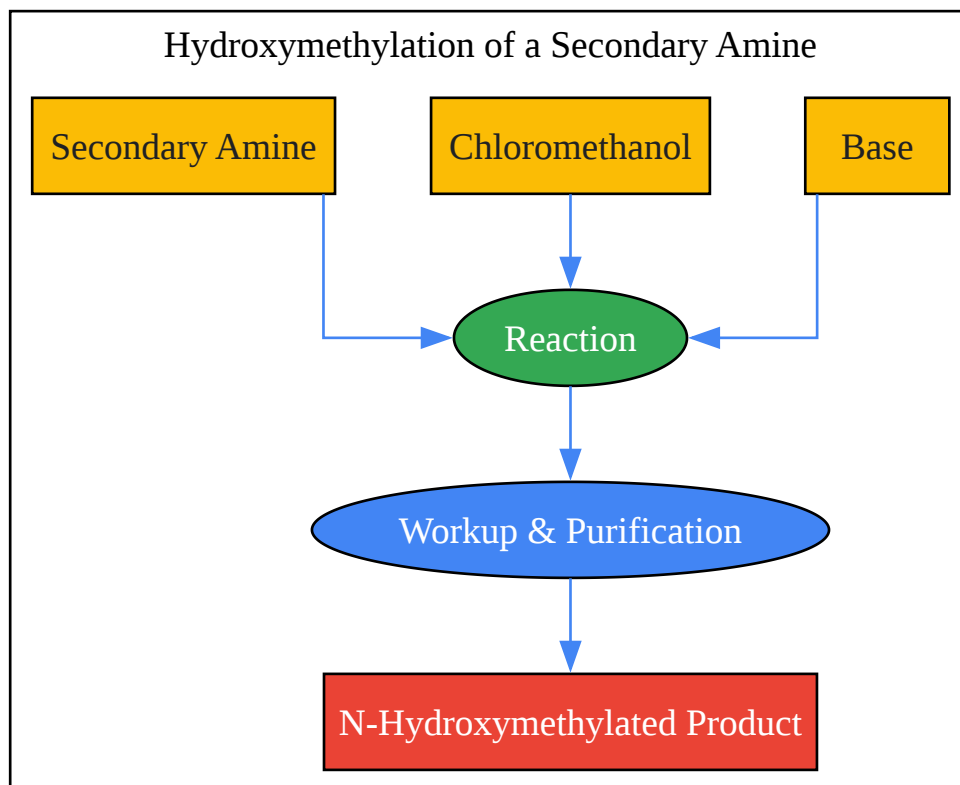
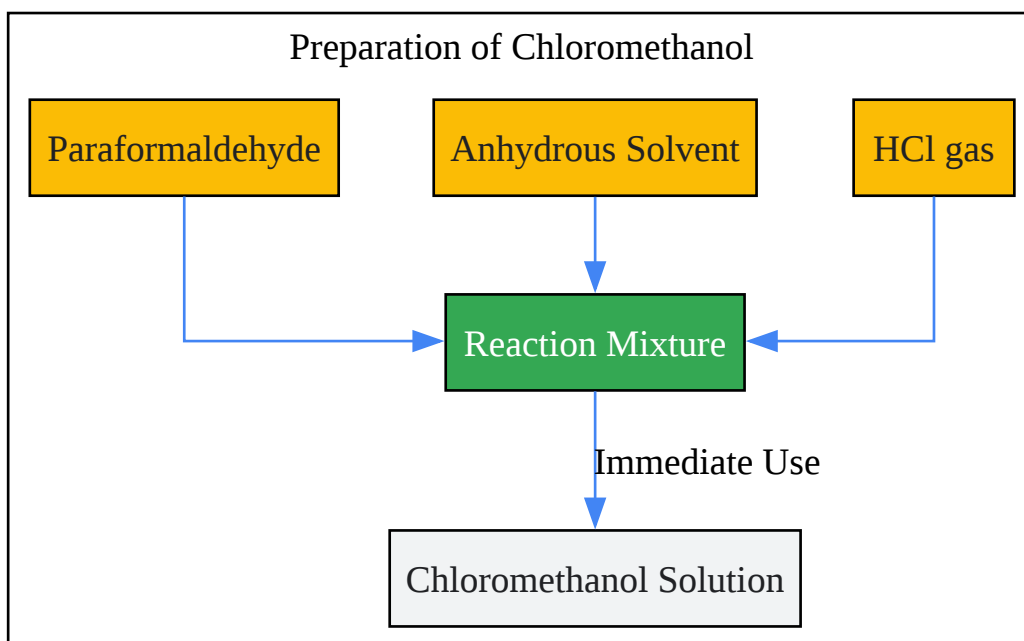
- Paraformaldehyde
- Anhydrous diethyl ether or dichloromethane
- Hydrogen chloride gas
- Drying agent (e.g., anhydrous calcium chloride)

Procedure:

- Suspend paraformaldehyde (1.0 equivalent) in anhydrous diethyl ether or dichloromethane in a flask equipped with a gas inlet tube and a magnetic stirrer.

- Cool the suspension in an ice bath.
- Bubble dry hydrogen chloride gas through the suspension with vigorous stirring. The paraformaldehyde will gradually dissolve as it reacts to form **chloromethanol**.
- Continue passing HCl through the solution until it is saturated.
- The resulting solution of **chloromethanol** can be used directly for subsequent reactions. It is advisable to use it immediately due to its limited stability.

Caution: This procedure should be performed in a well-ventilated fume hood due to the toxicity of formaldehyde and the corrosive nature of HCl gas.



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References

- 1. researchgate.net [researchgate.net]
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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: info@benchchem.com